

L-Lysine Monohydrochloride: A Technical Guide to Stability and Degradation

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Compound of Interest

Compound Name: *L-Lysine monohydrochloride*

Cat. No.: *B160605*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and degradation profile of **L-Lysine monohydrochloride**. The information presented is intended to support researchers, scientists, and drug development professionals in understanding the critical factors that influence the integrity of this essential amino acid. This guide details the intrinsic stability of **L-Lysine monohydrochloride**, its degradation pathways under various stress conditions, and the analytical methodologies for its assessment.

Chemical Stability and Physical Properties

L-Lysine monohydrochloride is the hydrochloride salt of L-Lysine, an essential amino acid. The salt form enhances the stability of L-Lysine, which in its free base form can be unstable.[1]
[2] **L-Lysine monohydrochloride** is a white or almost white crystalline powder, freely soluble in water.[3][4] The product is chemically stable under standard ambient conditions (room temperature).[3]

Table 1: Physical and Chemical Properties of **L-Lysine Monohydrochloride**

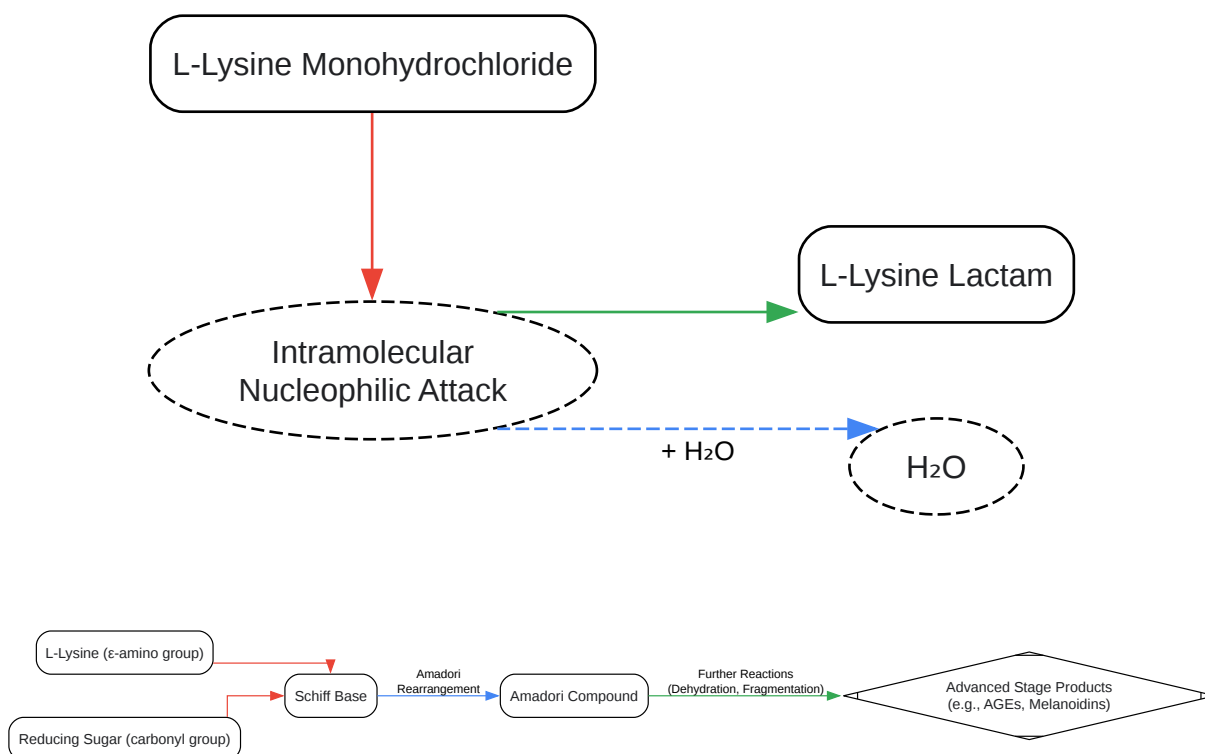
Property	Value	Reference
Molecular Formula	C ₆ H ₁₅ ClN ₂ O ₂	[3][4]
Molecular Weight	182.65 g/mol	[3][4]
Appearance	White or pale brownish crystalline powder	[3]
Solubility in Water	~642 g/L at 30°C	[3]
pH (10% solution)	5.0 - 6.5	[3]

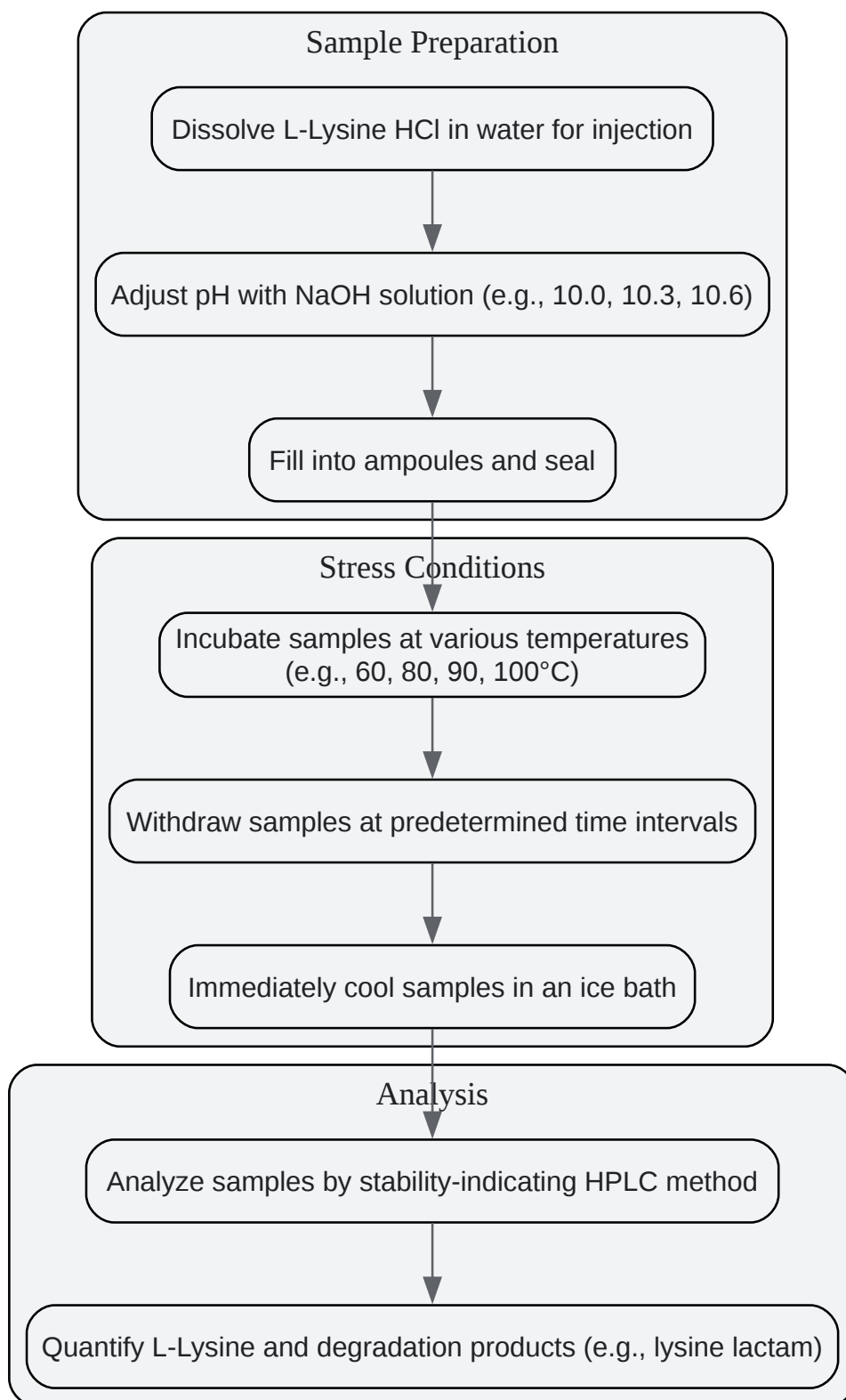
Degradation Profile

The degradation of **L-Lysine monohydrochloride** is influenced by several factors, including temperature, pH, and the presence of reducing sugars. Two primary degradation pathways have been identified: the formation of lysine lactam and the Maillard reaction.

Lysine Lactam Formation

Under thermal stress, particularly in solution, L-Lysine can undergo intramolecular cyclization to form L-lysine lactam.[5][6] This degradation pathway is a significant consideration in the preparation and storage of **L-Lysine monohydrochloride** solutions, especially at elevated temperatures and alkaline pH.[1][2][6] Studies have shown that the rate of lysine lactam formation increases with both increasing temperature and pH.[1][2][6] The degradation of lysine and the formation of lysine lactam have been found to follow zero-order reaction kinetics in aqueous solutions.[6]





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